

A Technical Overview of Laccaic Acid B: Molecular Characteristics

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Compound of Interest

Compound Name: *laccaic acid B*

Cat. No.: *B1674213*

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Laccaic acid B is a naturally occurring anthraquinone pigment and a constituent of lac dye, which is derived from the resinous secretions of the lac insect, *Kerria lacca*. It is one of several related compounds, designated laccaic acids A through E. This document provides the core molecular formula and weight of **Laccaic acid B**, essential data for researchers in natural products chemistry, materials science, and drug development.

Molecular Data Summary

The fundamental molecular properties of **Laccaic acid B** are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C ₂₄ H ₁₆ O ₁₂	
Molecular Weight	~496.4 g/mol	
Monoisotopic Mass	496.0642 g/mol	
Elemental Analysis	C: 58.07%, H: 3.25%, O: 38.68%	

Structural and Chemical Identity

Laccaic acid B is a tetrahydroxyanthraquinone. Its formal IUPAC name is 3,5,6,8-tetrahydroxy-7-[2-hydroxy-5-(2-hydroxyethyl)phenyl]-9,10-dioxoanthracene-1,2-dicarboxylic acid. This structure, rich in hydroxyl and carboxylic acid groups, allows it to form coordination complexes with metal ions, a critical function for its use as a lake pigment.

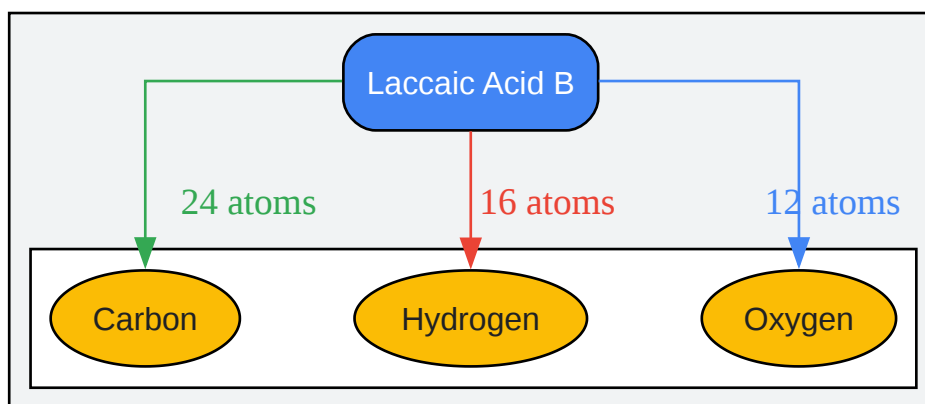
Methodology for Determination of Molecular Weight and Formula

The molecular weight and formula of a purified compound like **Laccaic acid B** are typically determined through a combination of well-established analytical techniques. While specific experimental records for the cited data are not provided, the standard protocols include:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS), such as Time-of-Flight (TOF) or Orbitrap analysis, is used to determine the exact mass of the molecule. This experimental mass is then used to calculate the most likely elemental composition, thereby confirming the molecular formula ($C_{24}H_{16}O_{12}$).
- **Elemental Analysis:** This combustion-based technique provides the percentage composition of individual elements (Carbon, Hydrogen, Oxygen) in the compound. The results are used to derive the empirical formula, which is then reconciled with the molecular weight to establish the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1H and ^{13}C NMR spectroscopy are used to elucidate the chemical structure, confirming the number and types of protons and carbon atoms, which must be consistent with the proposed molecular formula.
- **Chromatographic Separation:** Prior to analysis, the compound must be isolated and purified. High-performance liquid chromatography (HPLC) is a standard method for separating **Laccaic acid B** from other related laccaic acids (A, C, E) to ensure the purity of the sample being analyzed.

Logical Representation of Molecular Formula

The following diagram illustrates the elemental composition of **Laccaic acid B** based on its molecular formula.



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Caption: Elemental composition of **Laccaic acid B**.

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